

Purity analysis of Lanthanum-140 sources for experimental work

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanthanum-140

Cat. No.: B1220453

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Lanthanum-140 Purity Analysis: A Technical Support Resource

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purity analysis of **Lanthanum-140** (La-140) sources for experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **Lanthanum-140** and why is its purity important?

A1: **Lanthanum-140** (^{140}La) is a radioactive isotope that emits both beta and gamma radiation.[1][2][3] It is the daughter nuclide of Barium-140 (^{140}Ba).[4] The purity of ^{140}La sources is critical for experimental accuracy, particularly in medical applications and drug development, as impurities can interfere with imaging results, deliver an unintended radiation dose to the subject, and affect the overall outcome of the research.[5][6]

Q2: What are the common radionuclidic impurities in **Lanthanum-140** sources?

A2: The most common radionuclidic impurity in ^{140}La produced from ^{140}Ba is the parent isotope, ^{140}Ba itself. Other potential impurities can arise from the production method and the purity of the initial materials. These can include other fission products or activation products. For radiopharmaceuticals, radionuclidic purity should generally be greater than 99.9%.[6]

Q3: What are the primary gamma-ray energies emitted by **Lanthanum-140** that are used for its identification?

A3: **Lanthanum-140** has several characteristic gamma-ray emissions. The most prominent and commonly used for identification and quantification is at approximately 1596.5 keV. Other significant gamma rays can be found at energies such as 328.8 keV, 487.0 keV, 815.9 keV, and 925.2 keV.

Troubleshooting Guides

This section provides solutions to common problems encountered during the purity analysis of ¹⁴⁰La sources using gamma-ray spectrometry.

Problem 1: Unexpected peaks in the gamma-ray spectrum.

- Possible Cause 1: Presence of radionuclidic impurities.
 - Solution: Identify the energy of the unexpected peaks and compare them to a library of known radionuclides. Common impurities in ¹⁴⁰La may include its parent, ¹⁴⁰Ba, or other radionuclides produced alongside it.
- Possible Cause 2: Background radiation.
 - Solution: Acquire a background spectrum of the measurement environment with no source present. Subtract the background spectrum from the ¹⁴⁰La source spectrum to eliminate background peaks.
- Possible Cause 3: Sum peaks or escape peaks.
 - Solution: High activity sources can lead to the detection of two or more gamma rays simultaneously, resulting in sum peaks. Analyze the spectrum for peaks at energies that are the sum of two or more known ¹⁴⁰La gamma-ray energies. Escape peaks (single and double) may also be present due to pair production and subsequent annihilation photon escape. These will appear at 511 keV and 1022 keV below the full-energy peak.

Problem 2: Inaccurate activity measurement of the **Lanthanum-140** source.

- Possible Cause 1: Incorrect detector efficiency calibration.

- Solution: Ensure the High-Purity Germanium (HPGe) detector is properly calibrated for efficiency across the energy range of interest using certified reference materials. The calibration geometry should be identical to the sample measurement geometry.^{[7][8][9]}
- Possible Cause 2: Incorrect peak area determination.
 - Solution: Use a consistent and validated method for fitting the photopeaks and calculating the net peak area. Ensure proper background subtraction in the region of the peak.
- Possible Cause 3: Dead time effects.
 - Solution: For high activity sources, the detector system may not be able to process all incoming events, leading to dead time. Modern spectroscopy systems have built-in dead time correction. Ensure this is functioning correctly or apply a manual correction if necessary.

Experimental Protocols

Protocol 1: Determination of Radionuclidic Purity of a ^{140}La Source using High-Purity Germanium (HPGe) Gamma-Ray Spectrometry

1. Objective: To identify and quantify any gamma-emitting radionuclidic impurities in a ^{140}La sample.

2. Materials:

- High-Purity Germanium (HPGe) detector coupled to a multichannel analyzer (MCA).
- Lead shielding for the detector.
- ^{140}La source to be analyzed.
- Certified radionuclide sources for energy and efficiency calibration (e.g., ^{152}Eu , ^{137}Cs , ^{60}Co).
- Data acquisition and analysis software.

3. Procedure:

- Step 1: System Setup and Calibration
 - Position the HPGe detector in a low-background area, surrounded by lead shielding.
 - Perform an energy calibration using a set of certified sources with well-known gamma-ray energies covering the range of interest (up to at least 1600 keV for ^{140}La).[\[10\]](#)
 - Perform an efficiency calibration using a certified multi-gamma source (e.g., ^{152}Eu) or a set of single-gamma sources. The calibration source geometry must be identical to the sample geometry.[\[7\]](#)[\[9\]](#)
- Step 2: Background Measurement
 - Remove all radioactive sources from the vicinity of the detector.
 - Acquire a background spectrum for a sufficiently long time to obtain good counting statistics. This will be used to correct the sample measurement.
- Step 3: Sample Measurement
 - Place the ^{140}La source at a reproducible position relative to the detector, matching the geometry used for the efficiency calibration.
 - Acquire a gamma-ray spectrum for a duration that allows for the accumulation of a statistically significant number of counts in the primary ^{140}La photopeaks and any potential impurity peaks.
- Step 4: Data Analysis
 - Identify the characteristic gamma-ray peaks of ^{140}La (e.g., 1596.5 keV).
 - Search the spectrum for any other significant gamma-ray peaks.[\[11\]](#)
 - If additional peaks are found, identify the corresponding radionuclides using a nuclear data library.
 - Calculate the net peak area for each identified photopeak from both ^{140}La and any impurities, after subtracting the background continuum.

- Calculate the activity of ^{140}La and each impurity using the following formula: Activity (Bq) = Net Peak Area / (Efficiency * Gamma-ray Intensity * Live Time)
- Determine the radionuclidic purity by expressing the activity of ^{140}La as a percentage of the total activity of all identified radionuclides.^[12]

Data Presentation

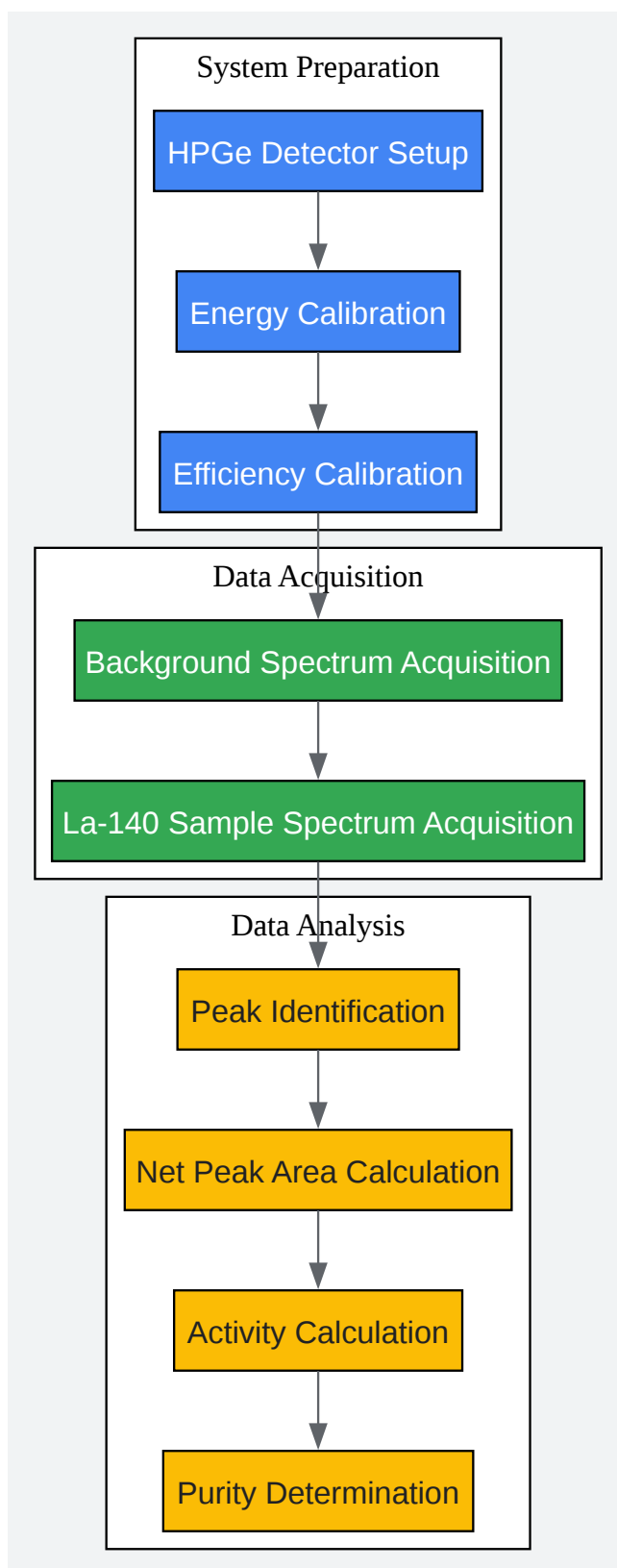
Table 1: Key Decay Characteristics of **Lanthanum-140**

| Property | Value |
|------------------------------|---------------------------|
| Half-life | 1.6781 days (40.27 hours) |
| Primary Emission | Beta, Gamma |
| Major Gamma-ray Energy (keV) | 1596.5 |
| Gamma-ray Intensity (%) | 95.4 |

Table 2: Example of Radionuclidic Purity Analysis Data for a ^{140}La Source

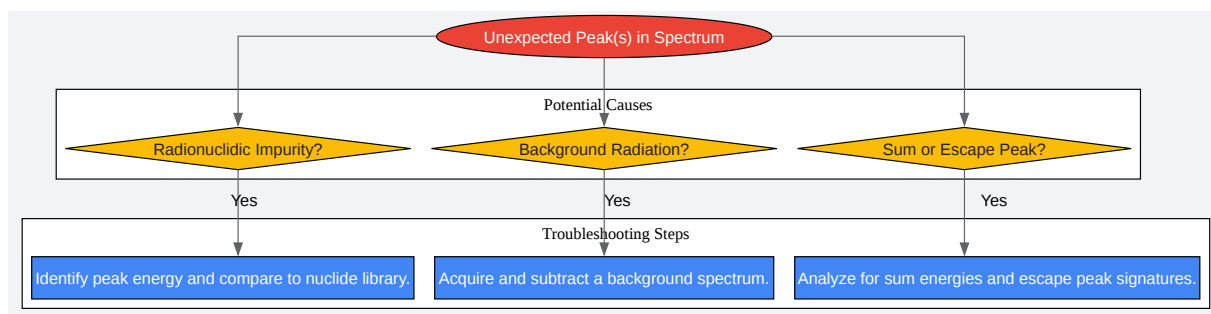
| Radionuclide | Measured Activity (Bq) | Radionuclidic Purity (%) |
|-------------------|------------------------|--------------------------|
| ^{140}La | 9.995×10^6 | 99.95 |
| ^{140}Ba | 5.0×10^3 | 0.05 |
| Total | 1.000×10^7 | 100.00 |

Visualizations



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Caption: Workflow for ^{140}La Purity Analysis.



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- To cite this document: BenchChem. [Purity analysis of Lanthanum-140 sources for experimental work]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220453#purity-analysis-of-lanthanum-140-sources-for-experimental-work]

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